

Formation conditions for low-temperature potassium feldspar.

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Compound of Interest

Compound Name:	Microcline
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An In-depth Technical Guide to the Formation Conditions of Low-Temperature Potassium Feldspar

Introduction

Potassium feldspars (K-feldspars) are among the most abundant rock-forming minerals in the Earth's crust, with the general chemical formula KAlSi_3O_8 . They are critical components in a wide range of geological settings, from igneous and metamorphic rocks to sedimentary deposits. The specific polymorph of K-feldspar that forms is highly dependent on the temperature and cooling history of its environment. This technical guide provides a comprehensive overview of the formation conditions for low-temperature potassium feldspar, primarily focusing on microcline and authigenic K-feldspar. It is intended for researchers and scientists in geology, material science, and related fields who require a detailed understanding of the physicochemical parameters governing the crystallization and stability of these minerals.

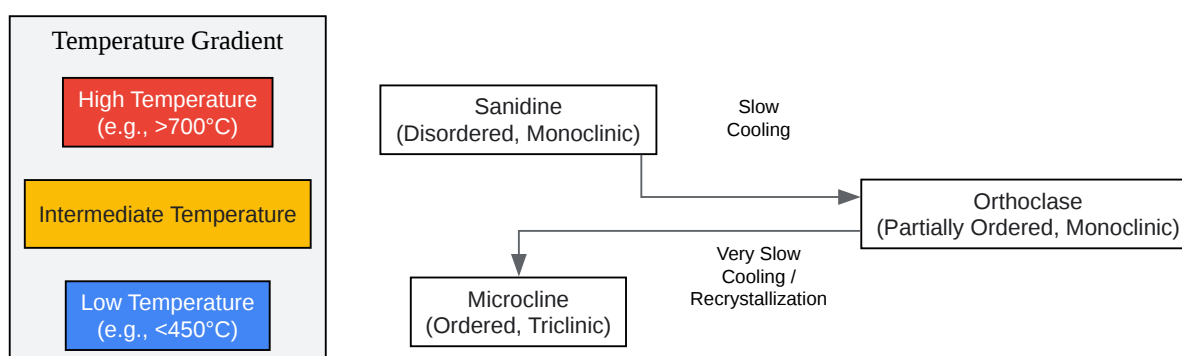
Potassium Feldspar Polymorphs and Stability

Potassium feldspar exists in three main polymorphs, distinguished by the degree of ordering of aluminum (Al) and silicon (Si) atoms within their crystal lattice. This ordering is a temperature-

dependent process.

- Sanidine: This is the high-temperature polymorph, characterized by a disordered arrangement of Al and Si atoms in the tetrahedral sites of the crystal structure, resulting in a monoclinic symmetry.[1] Sanidine is typically formed in high-temperature environments with rapid cooling, such as volcanic and some high-level intrusive rocks.[2][3]
- Orthoclase: As the cooling rate slows, or at intermediate temperatures, the Al and Si atoms begin to order, forming orthoclase, which also has a monoclinic crystal structure.[1][4] It is the most common K-feldspar polymorph in many plutonic igneous rocks like granite.[2][3]
- Microcline: This is the stable polymorph at low temperatures (typically below 450-500°C).[1][5] It is characterized by a fully ordered arrangement of Al and Si atoms, which results in a triclinic crystal symmetry.[1][4] Microcline forms during very slow cooling of igneous or metamorphic rocks, or crystallizes directly at low temperatures in diagenetic and hydrothermal environments.[2][6] The transformation from orthoclase to microcline is a slow, sluggish process.[5]

The transition between these polymorphs is primarily a function of temperature and time, as illustrated in the following diagram.



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Caption: Stability pathway of K-feldspar polymorphs with decreasing temperature.

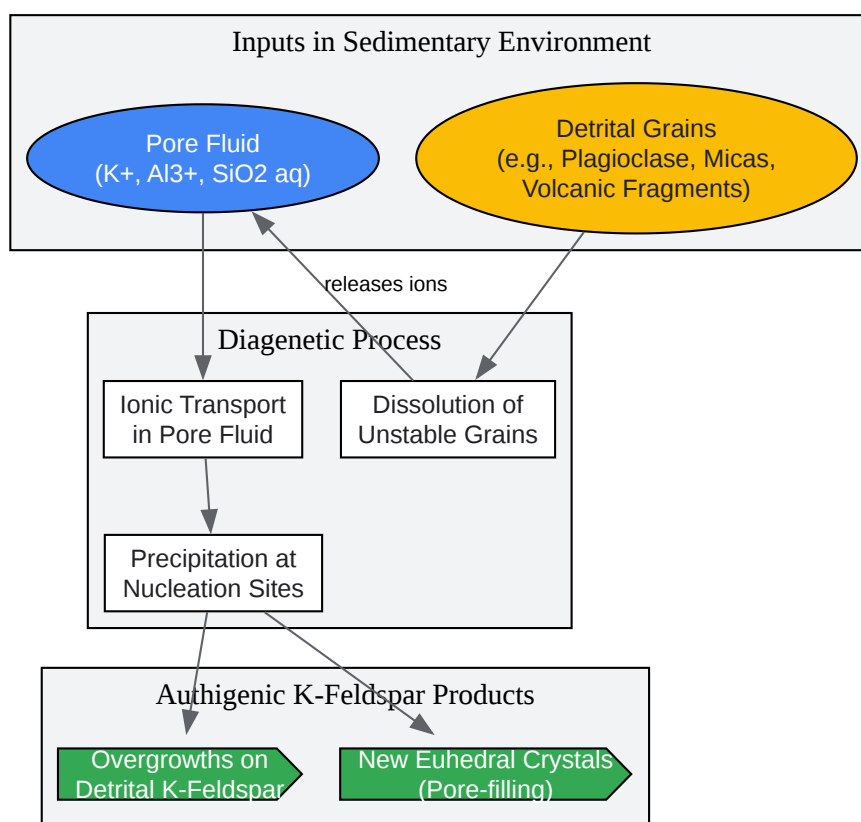
Low-Temperature Formation Environments

Low-temperature K-feldspar, primarily microcline and its variety adularia, forms under several distinct geological conditions.

Diagenetic (Authigenic) Formation

Authigenic K-feldspar forms in situ within sedimentary rocks during diagenesis, the process of physical and chemical change after initial deposition.^[7] This typically occurs at temperatures well below those of metamorphism.

- Mechanism: Authigenic K-feldspar precipitates from pore fluids, often as overgrowths on existing detrital feldspar grains or as new, euhedral crystals filling pore spaces.^{[8][9]}
- Chemical Requirements: The growth requires a sufficient supply of potassium, aluminum, and silicon ions in the pore water.^[8] Potential sources include the dissolution of less stable minerals like volcanic rock fragments and micas, or the alteration of clay minerals.^{[8][9]}
- Occurrence: It is a common, though minor, diagenetic component in many sandstones and carbonate rocks.^{[8][10]} In some cases, its formation is linked to the flow of hot, saline brines through sedimentary basins.^{[11][12]}



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Caption: Workflow for the authigenic formation of K-feldspar in sediments.

Hydrothermal Systems

Low-temperature K-feldspar, often the variety adularia, is a common mineral in hydrothermal veins and altered rocks associated with geothermal activity.[1][2]

- Mechanism: Adularia precipitates directly from circulating hot aqueous fluids. Its formation is controlled by the temperature and chemistry of the fluid, particularly the concentration of K⁺ and Na⁺ cations.[13]
- Temperature Range: Formation temperatures can vary. In active geothermal systems like Wairakei, New Zealand, adularia forms at temperatures up to 265°C.[13] Studies of adularia suggest crystallization can occur at temperatures around 400°C or higher.[14]
- Habit: Adularia often displays a distinct rhombohedral crystal habit.[10]

Low-Grade Metamorphism

During low-grade metamorphism, fine-grained sedimentary or volcanic rocks are subjected to increased temperature and pressure. Under these conditions, pre-existing minerals can recrystallize, leading to the formation of stable low-temperature polymorphs. Microcline is the most common K-feldspar found in low-grade metamorphic rocks.[2] It can form through the recrystallization of detrital sanidine or orthoclase, or from the breakdown of other potassium-bearing minerals.[15]

Quantitative Formation Conditions

The stability and formation of low-temperature K-feldspar are governed by several key parameters. The following tables summarize the quantitative data available from experimental and observational studies.

Table 1: Temperature and Pressure Conditions

Parameter	Condition/Value	Context	Source(s)
Stability Range	< 450 °C	General stability field for microcline in metamorphic rocks.	[1]
Authigenic Formation	> 140 °C	Inferred from oxygen isotopes in authigenic K-feldspar in Permian carbonates, involving saline fluids.	[11]
Hydrothermal Formation	Up to 265 °C	Measured in an active geothermal system (Wairakei, New Zealand) for adularia formation.	[13]
~300 - 400 °C	Inferred crystallization temperature for adularia from a hydrothermal system.	[14]	
Metamorphic Transition	~400 - 470 °C	Estimated transition temperature from monoclinic orthoclase to triclinic microcline at water pressures of 1-4 kbar.	[16]
Pressure	3.5 - 5.5 kbar	Pressure range for matrix assemblage including K-feldspar in high-grade schist at ~650-700°C. Note: This is higher than typical "low-temperature" formation but shows stability.	[17]

1 - 4 kbar	Water pressure used in experiments to determine the orthoclase-microcline transition temperature.	[16]
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Table 2: Influence of Fluid and Chemical Composition

Factor	Description	Effect on Formation	Source(s)
Potassium Source	K ⁺ ions in solution	Essential for precipitation. Sourced from dissolution of detrital minerals (micas, feldspars) or from hydrothermal/basinal brines.	[8][9]
Sodium Content	Presence of NaAlSi ₃ O ₈	The presence of significant sodium in a cooling K-Na feldspar solid solution promotes the development of a triclinic (microcline) framework after exsolution.	[18]
Fluid Type	Meteoric Water, Saline Brines	Authigenesis can be driven by meteoric water percolating through sediments or by the migration of hot, K-rich saline brines.	[9][11][12]
pH and Eh	Acidity/alkalinity and redox potential	These factors control the dissolution of precursor minerals and the precipitation of authigenic phases, though specific quantitative values are highly site-dependent.	[7][19]

Experimental Protocols for K-Feldspar Synthesis

Experimental studies are crucial for understanding the kinetics and phase relationships of mineral formation under controlled conditions. Below is a generalized protocol for the hydrothermal synthesis of potassium-bearing minerals from K-feldspar, based on common methodologies.

Objective: To simulate the hydrothermal alteration or synthesis of low-temperature K-feldspar phases.

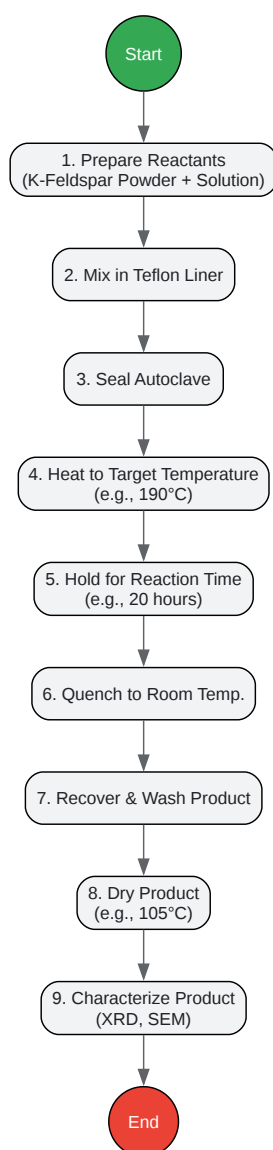
Materials and Equipment:

- **Starting Material:** High-purity natural K-feldspar (e.g., microcline), finely ground (<150 μm).
- **Reagents:** Deionized water, alkaline solutions (e.g., NaOH, KOH), or acidic solutions depending on the experimental goal.[\[20\]](#)[\[21\]](#)
- **Apparatus:** Teflon-lined stainless steel pressure vessel (autoclave), magnetic agitator, heating oven or mantle, quenching equipment, vacuum drying oven.
- **Analytical Instruments:** X-Ray Diffractometer (XRD) for phase identification, Scanning Electron Microscope (SEM) for morphological analysis.

Methodology:

- **Preparation of Reactants:**
 - Accurately weigh the powdered K-feldspar starting material.
 - Prepare the desired aqueous solution (e.g., a specific molarity of NaOH or a mixture of reagents like $\text{Ca}(\text{OH})_2$).[\[21\]](#)[\[22\]](#)
 - Combine the solid powder and the solution in the Teflon liner of the autoclave at a specific solid-to-liquid ratio. For example, 10g of solid mixture to 30 mL of deionized water.[\[21\]](#)
- **Hydrothermal Reaction:**

- Seal the Teflon liner and place it inside the stainless steel autoclave. Tightly seal the autoclave.
- Place the autoclave in a pre-heated oven or heating mantle.
- Heat the system to the target temperature (e.g., 130°C to 250°C).[21]
- Maintain the target temperature for a specified reaction time (e.g., 4 to 24 hours).[21][23]
- Termination and Product Recovery:
 - At the end of the reaction period, rapidly cool (quench) the autoclave by immersing it in cold water to stop the reaction and preserve the high-temperature phases.
 - Carefully open the autoclave in a fume hood.
 - Separate the solid products from the solution via filtration or centrifugation.
 - Wash the solid products repeatedly with deionized water to remove any residual reactants.
 - Dry the final product in an oven at a low temperature (e.g., 105°C) for several hours.[21]
- Analysis:
 - Analyze the dried powder using XRD to identify the crystalline phases formed.
 - Examine the morphology, crystal size, and texture of the products using SEM.



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Caption: Generalized experimental workflow for hydrothermal synthesis of K-feldspar.

Conclusion

The formation of low-temperature potassium feldspar is a complex process controlled by a combination of temperature, pressure, fluid chemistry, and time. The most stable low-temperature polymorph, microcline, is characterized by a highly ordered Al-Si crystal lattice. It forms either through the slow cooling and structural transformation of high-temperature polymorphs in igneous and metamorphic rocks, or by direct crystallization at low temperatures. Authigenic and hydrothermal K-feldspars are key indicators of low-temperature geological processes, providing valuable insights into the diagenetic history of sedimentary basins and the

conditions within geothermal systems. A thorough understanding of these formation conditions is essential for interpreting the geological history of rocks and for applications in material science.

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